

H-Asp(OcHx)-OH safety and handling guidelines

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Compound of Interest

Compound Name: H-Asp(OcHx)-OH

Cat. No.: B612983

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An In-depth Technical Guide to the Safety and Handling of H-Asp(OcHx)-OH

This guide provides a comprehensive overview of the safety and handling guidelines for **H-Asp(OcHx)-OH** (L-Aspartic acid β -cyclohexyl ester), a derivative of the amino acid aspartic acid commonly utilized in peptide synthesis and other chemical applications. The information herein is compiled for researchers, scientists, and professionals in drug development to ensure safe laboratory practices. Given the limited availability of a dedicated, extensive safety monograph for this specific compound, this guide supplements available data with general principles of laboratory safety and information from closely related compounds.

Chemical and Physical Properties

H-Asp(OcHx)-OH is a white to off-white powder. It is essential to understand its physical and chemical properties to handle it appropriately.

Property	Value	Source
CAS Number	112259-66-2	
Synonyms	L-Aspartic acid beta-cyclohexyl ester, H-L-Asp(cHx)-OH, Asp(ochx)	
Molecular Formula	C10H17NO4	
Molecular Weight	215.3 g/mol	
Appearance	White to off-white powder	
Storage Temperature	2-8°C, sealed in a dry environment	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	

Hazard Identification and Classification

While a specific hazard classification for **H-Asp(OcHx)-OH** is not readily available, and a safety data sheet for the parent compound L-Aspartic acid suggests it is not classified as hazardous under CLP regulations, it is prudent to handle it with care. The Boc-protected analogue, Boc-Asp(OcHx)-OH, has been associated with certain hazard statements, which should be considered as potential risks.

Hazard Category	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statements	Source
Specific Target Organ Toxicity (Repeated Exposure)	GHS08	Warning	H373: May cause damage to organs through prolonged or repeated exposure.	P260: Do not breathe dust/fume/gas/mist/vapours/spray. P314: Get medical advice/attention if you feel unwell. P501: Dispose of contents/container in accordance with local regulations.	(Note: From Boc-Asp(OcHx)-OH)
Hazardous to the Aquatic Environment (Chronic)	GHS09	Warning	H411: Toxic to aquatic life with long lasting effects.	P273: Avoid release to the environment. P391: Collect spillage. P501: Dispose of contents/container in accordance with local regulations.	(Note: From Boc-Asp(OcHx)-OH)

Experimental Protocols

Detailed experimental protocols for the safety assessment of **H-Asp(OcHx)-OH** are not publicly available. The following are generalized protocols based on OECD guidelines that would be

appropriate for evaluating the safety of a similar chemical substance.

Protocol 1: Acute Oral Toxicity Assessment (OECD 423)

- Objective: To determine the acute oral toxicity of **H-Asp(OcHx)-OH**.
- Animals: Healthy, young adult rodents (e.g., rats), fasted prior to dosing.
- Procedure:
 1. A starting dose of 2000 mg/kg body weight is administered to a group of three animals. The substance is dissolved or suspended in an appropriate vehicle.
 2. Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
 3. If no mortality is observed, the LD50 is considered to be greater than 2000 mg/kg.
 4. If mortality occurs, the test is repeated with a lower dose (e.g., 300 mg/kg) in another group of animals.
- Data Collection: Body weight, clinical observations, and necropsy findings are recorded.

Protocol 2: Skin Irritation/Corrosion Test (OECD 404)

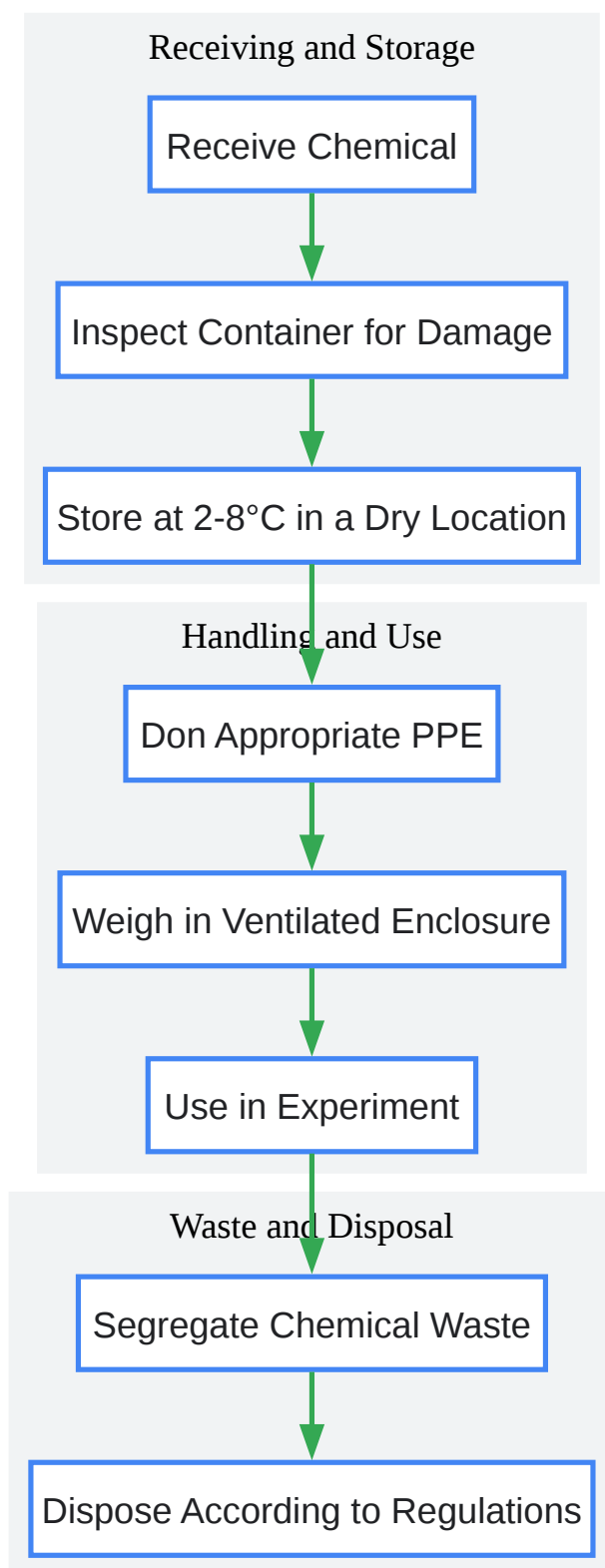
- Objective: To assess the potential of **H-Asp(OcHx)-OH** to cause skin irritation or corrosion.
- Animals: Albino rabbits with healthy, intact skin.
- Procedure:
 1. A small amount of the test substance (0.5 g) is applied to a small area of shaved skin and covered with a gauze patch.
 2. The patch is removed after a 4-hour exposure period.
 3. The skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.

- **Data Collection:** Skin reactions are scored and classified according to a standardized scale to determine the irritation potential.

Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure and maintain the integrity of **H-Asp(OcHx)-OH**.

- **Engineering Controls:** Use in a well-ventilated area, preferably in a chemical fume hood, especially when handling powders to avoid inhalation.
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Wear chemical safety goggles or a face shield.
 - **Hand Protection:** Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
 - **Skin and Body Protection:** Wear a laboratory coat and ensure skin is not exposed.
 - **Respiratory Protection:** If ventilation is inadequate, use a NIOSH-approved respirator for organic vapors and particulates.
- **Hygiene Measures:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- **Storage:** Store in a tightly sealed container in a cool, dry place at 2-8°C.



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Caption: Workflow for the safe handling of **H-Asp(OcHx)-OH**.

First-Aid Measures

In case of exposure, follow these first-aid procedures:

- **Inhalation:** Remove the individual to fresh air. If breathing is difficult, give oxygen and seek medical attention.
- **Skin Contact:** Immediately flush the skin with plenty of water. Remove contaminated clothing.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and seek immediate medical attention.

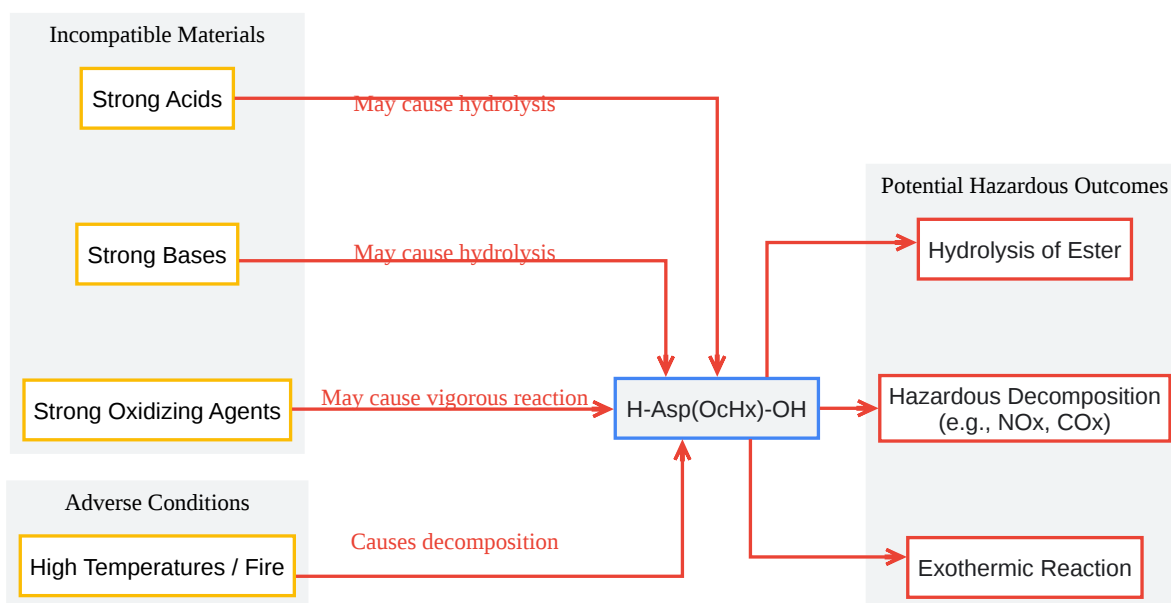
Fire-Fighting and Accidental Release Measures

- **Extinguishing Media:** Use extinguishing media appropriate for the surrounding fire, such as dry chemical, carbon dioxide, water spray, or foam.
- **Special Hazards:** May emit toxic fumes of carbon and nitrogen oxides under fire conditions.
- **Accidental Release:**
 - Evacuate the area.
 - Wear appropriate PPE.
 - Avoid generating dust.
 - Sweep up the spilled solid material and place it in a sealed container for disposal.
 - Clean the spill area thoroughly.

Stability and Reactivity

- **Chemical Stability:** Stable under recommended storage conditions.
- **Conditions to Avoid:** Avoid exposure to moisture and strong oxidizing agents.

- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide, and nitrogen oxides may be formed during combustion.



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Caption: Potential hazardous reactions and conditions for **H-Asp(OcHx)-OH**.

Toxicological Information

No specific toxicological data, such as LD50 or LC50, for **H-Asp(OcHx)-OH** is available in the provided search results. For the parent compound, L-aspartic acid, prolonged or repeated exposure is not known to aggravate medical conditions. However, based on the hazard information for the Boc-protected analogue, prolonged exposure should be avoided.

Disposal Considerations

Dispose of **H-Asp(OcHx)-OH** and its containers in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.

This guide is intended to provide a framework for the safe handling of **H-Asp(OcHx)-OH**. It is imperative that all users consult the most current Safety Data Sheet (SDS) provided by the supplier and adhere to all institutional safety protocols.

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